

Validating Brd4-IN-2's Impact on MYC Expression: A Comparative Guide

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Compound of Interest		
Compound Name:	Brd4-IN-2	
Cat. No.:	B12424291	Get Quote

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This guide provides a comprehensive comparison of **Brd4-IN-2** with other notable BRD4 inhibitors, focusing on their effects on the expression of the proto-oncogene MYC. Bromodomain-containing protein 4 (BRD4) is a key epigenetic reader that plays a crucial role in regulating the transcription of several oncogenes, including MYC. Its inhibition has emerged as a promising therapeutic strategy in various cancers. This document offers a detailed analysis of **Brd4-IN-2** and its alternatives, supported by experimental data and protocols to aid in the validation of its efficacy.

Mechanism of Action: BRD4 Inhibition and MYC Repression

BRD4 is a member of the Bromodomain and Extra-Terminal (BET) family of proteins. It binds to acetylated lysine residues on histones, particularly at super-enhancers, and recruits the positive transcription elongation factor b (P-TEFb) complex. This action facilitates the phosphorylation of RNA Polymerase II, leading to transcriptional elongation of target genes, including the potent oncogene MYC.

Small molecule inhibitors, such as **Brd4-IN-2**, competitively bind to the acetyl-lysine binding pockets (bromodomains) of BRD4, displacing it from chromatin. This prevents the recruitment of P-TEFb and subsequently leads to the transcriptional repression of MYC, resulting in



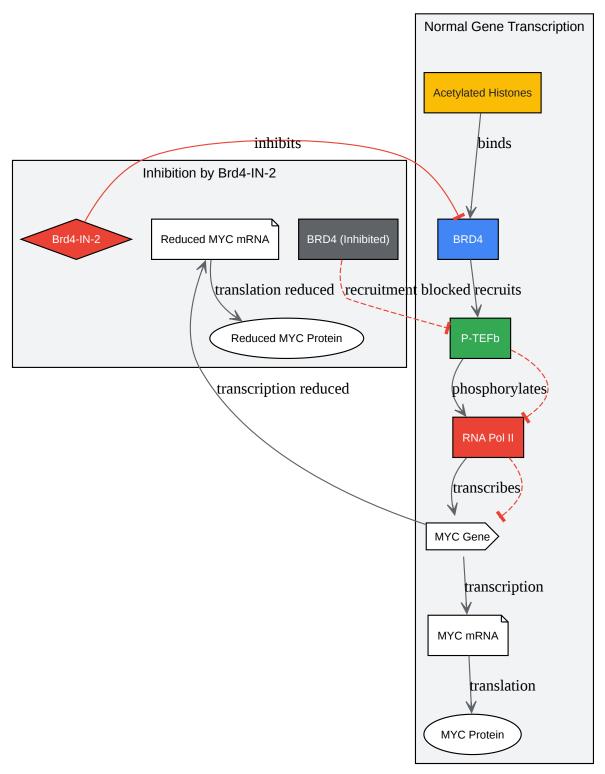




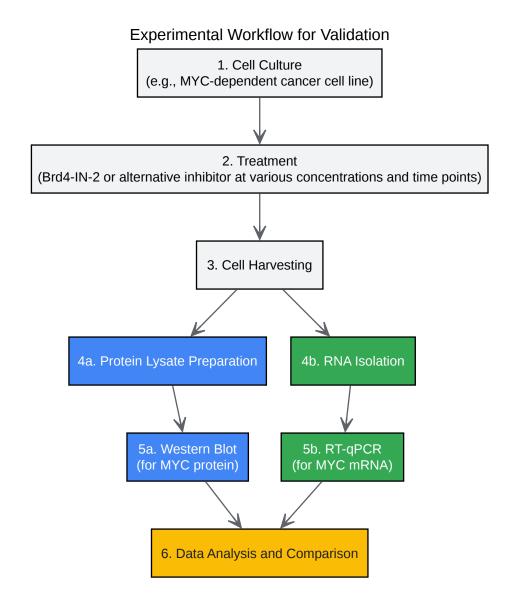
decreased MYC mRNA and protein levels. This downregulation of MYC is a key mechanism through which BRD4 inhibitors exert their anti-proliferative effects in cancer cells.



BRD4-Mediated MYC Transcription and Inhibition







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